Infrared (IR) and Mass Spectrometry (MS) of beta-Bromostyrene

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Compound of Interest

Compound Name:	*beta-Bromostyrene*
CAS No.:	*103-64-0*
Cat. No.:	*B092767*

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Analytical Profile: -Bromostyrene (IR & MS)[1]

Executive Summary

-Bromostyrene (CAS: 103-64-0) serves as a pivotal vinyl halide building block in cross-coupling reactions (Suzuki-Miyaura, Heck).[1] In drug development, its purity—specifically the cis (Z) vs. trans (E) isomeric ratio—directly impacts the stereochemical outcome of downstream active pharmaceutical ingredients (APIs).[1]

This guide provides a self-validating workflow for characterizing

-bromostyrene. We utilize Infrared Spectroscopy (IR) for rapid isomeric differentiation and Mass Spectrometry (MS) for structural confirmation and halogen verification.

Chemical Identity & Properties

- IUPAC Name: [(E)-2-bromoethenyl]benzene (trans); [(Z)-2-bromoethenyl]benzene (cis)[1]
- Molecular Formula:

[1][2][3][4][5]

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- Molecular Weight: 183.05 g/mol [1][4]
- Appearance: Pale yellow liquid with a hyacinth-like odor.[1][4]
- Solubility: Soluble in ethanol, ether, and organic solvents; insoluble in water.

Property	Trans-Isomer (E)	Cis-Isomer (Z)
Thermodynamic Stability	More Stable	Less Stable (Steric hindrance)
Boiling Point	~219 °C	~219 °C (Mixtures often co-distill)
Key IR Marker	965 cm^{-1} (Strong)	Absent at 965 cm^{-1}

Infrared Spectroscopy (IR) Analysis

IR is the primary tool for distinguishing the stereochemistry of the alkene double bond.[1][6] The symmetry of the molecule dictates that the trans isomer has a distinct dipole moment change compared to the cis isomer during vibration.

Experimental Protocol (FT-IR)

- Technique: Attenuated Total Reflectance (ATR) or Thin Film (Neat) on NaCl plates.[1]
- Resolution: 4 cm^{-1}[1]
- Scans: 16–32 scans to resolve weak alkene stretches.

Spectral Interpretation & Isomer Differentiation

The aromatic ring dominates the spectrum, but the "fingerprint" region (600–1000 cm^{-1}) contains the diagnostic bands for the vinyl group.[1]

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Functional Group	Wavenumber (cm^{-1})	Vibrational Mode	Diagnostic Note
Aromatic C-H	3020–3080	Stretching ( )	Multiple weak bands.[1]
Alkenyl C=C	1620–1640	Stretching	Weak/Variable. Often stronger in cis due to lack of symmetry; very weak in trans.[1]
Aromatic Ring	1495, 1450	Ring Breathing	Characteristic doublet for monosubstituted benzene.[1]
Trans-Alkene	960–965	C-H Out-of-Plane (OOP) Bend	CRITICAL MARKER. A strong, sharp peak indicates the Trans (E) isomer.[1]
Cis-Alkene	~690–730	C-H OOP Bend	Often obscured by the monosubstituted benzene peaks (690 & 750 cm^{-1}).[1]
C-Br	500–600	Stretching	Broad, medium intensity bands in the far IR.[1]

> *Analyst Insight: To determine isomeric purity, normalize the spectrum against the aromatic ring breathing mode at 1495 cm^{-1}. If the peak at 965 cm^{-1} is absent or significantly suppressed relative to the standard, the sample is predominantly the cis isomer.*

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Mass Spectrometry (MS) Analysis

Mass spectrometry confirms the molecular weight and, crucially, the presence of bromine through its unique isotopic signature.[1]

Experimental Protocol (GC-MS)[1]

- Ionization: Electron Impact (EI) at 70 eV.[1]
- Inlet Temp: 250 °C.
- Source Temp: 230 °C.
- Solvent Delay: Required (to avoid filament damage from solvent).[1]

Fragmentation Pathway & Isotopic Pattern

Bromine exists as two stable isotopes:

(50.7%) and

(49.3%).[1] This 1:1 natural abundance creates a distinctive "twin peak" molecular ion.

Key MS Peaks (m/z)

- Molecular Ion (

  ):

  - m/z 182 (

) and m/z 184 (

).[1]
  - Intensity Ratio: ~1:1 (The hallmark of a mono-brominated compound).[1]
- Base Peak / Loss of Bromine (

  ):

  - m/z 103.[1][7]

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- Formation of the Styryl cation (

).[1] This is the most stable fragment.[1]

- Loss of HBr (

  ):

  - m/z 102.
  - Formation of the phenylacetylene radical cation (

).[1]

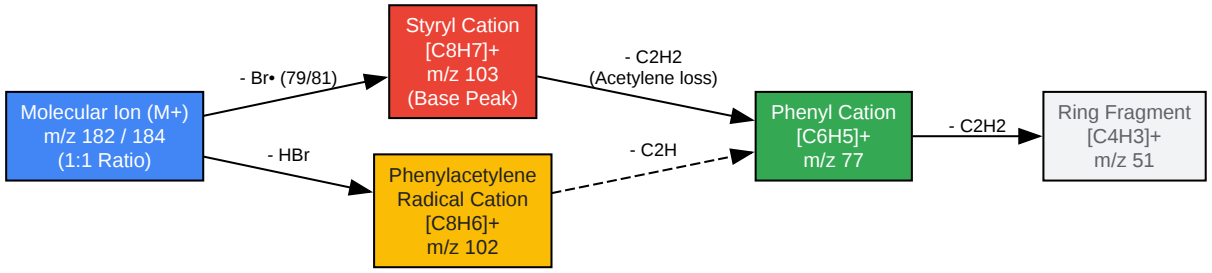
- Phenyl Fragment (

  ):

  - m/z 77.
  - Standard monosubstituted benzene fragment.[1]

Fragmentation Mechanism Diagram

The following diagram illustrates the ionization and subsequent fragmentation logic.



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Figure 1: Electron Impact (EI) fragmentation pathway of

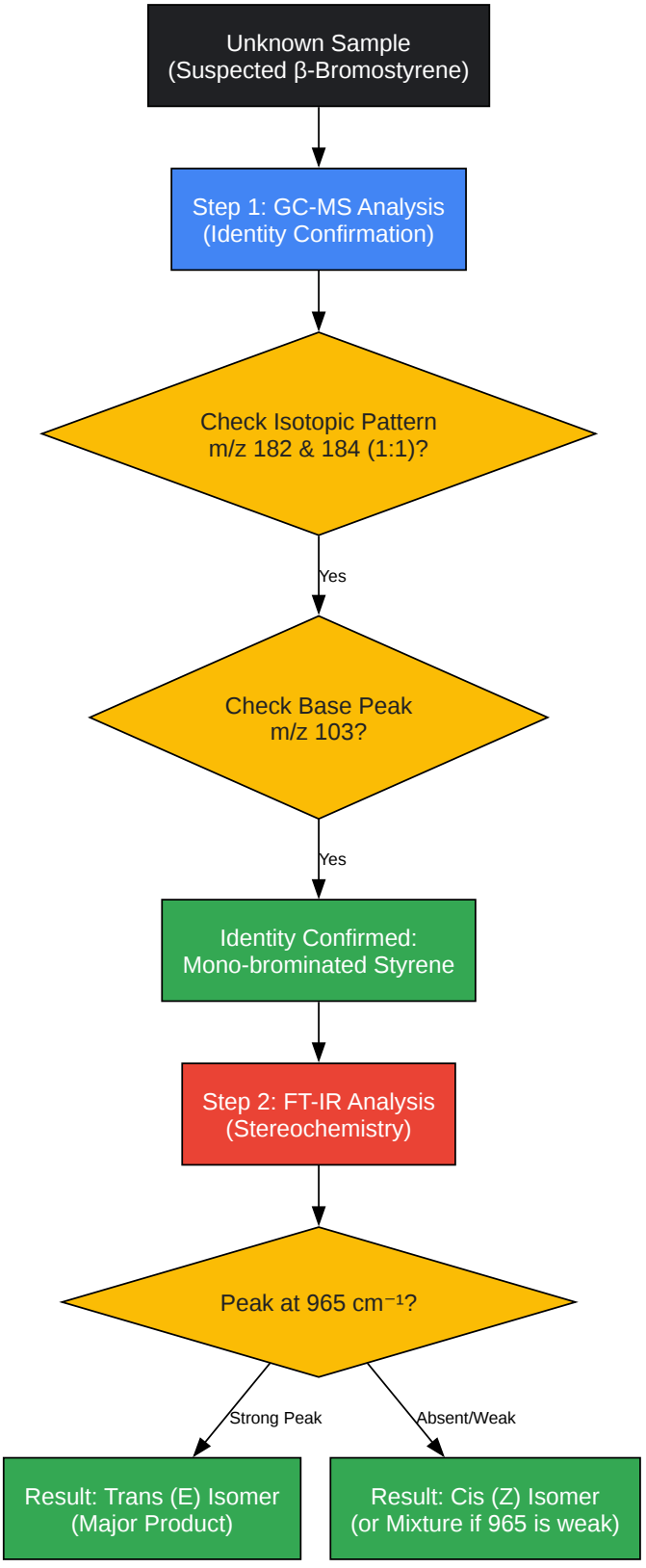
-bromostyrene showing the loss of the halogen to form the stable styryl cation.[1]

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Integrated Analytical Workflow

For drug development professionals, a combined approach ensures both chemical identity and stereochemical purity.[1]

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Figure 2: Decision tree for the qualification of

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-bromostyrene batches.

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